

Dimpropyridaz: A Novel Approach to Insect Feeding Cessation Validated by Behavioral Studies

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Compound of Interest		
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A new paradigm in insecticide development, **Dimpropyridaz**, offers a unique mode of action that effectively halts feeding in piercing-sucking insects. This comparison guide delves into the behavioral studies that validate its efficacy, comparing it with other established insecticides and providing a detailed look at the underlying physiological mechanisms and experimental methodologies.

Dimpropyridaz, the first registered insecticide in the Pyridazine pyrazolecarboxamide (PPC) class (IRAC Group 36), operates as a pro-insecticide.[1] Once ingested by the target insect, it is metabolized into its active form.[1] This active metabolite then disrupts the function of chordotonal organs, which are crucial for an insect's sense of hearing, balance, and spatial orientation.[1][2] This disruption ultimately leads to an inability to feed and subsequent starvation.[2]

Comparative Efficacy in Feeding Cessation

While direct comparative quantitative data from a single study is limited, evidence from various Electrical Penetration Graph (EPG) studies on Myzus persicae (green peach aphid) demonstrates the potent anti-feeding properties of **Dimpropyridaz** and allows for a comparative assessment against other insecticides with different modes of action.

Table 1: Comparison of Insecticide Effects on Myzus persicae Feeding Behavior (EPG Data)

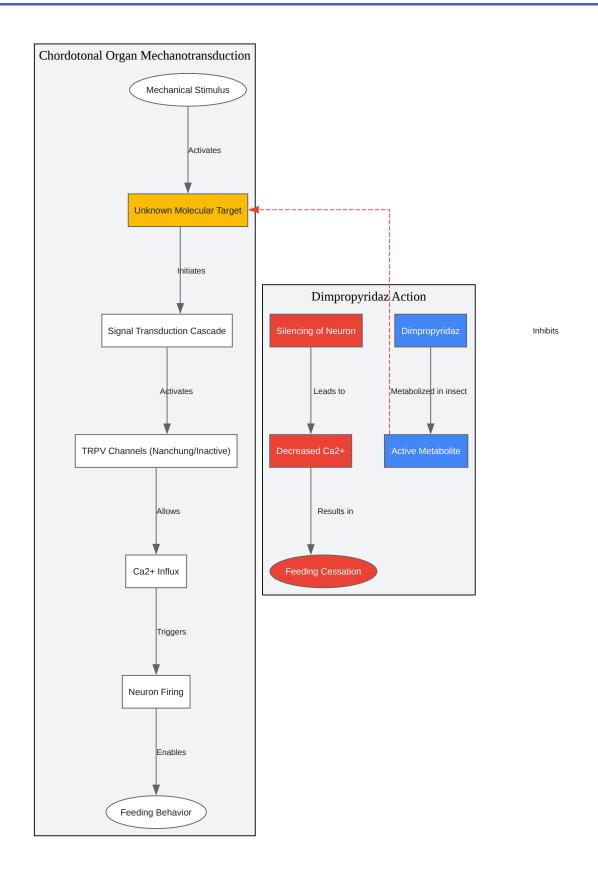


Insecticide (IRAC Group)	Primary Mode of Action	Key Effects on Feeding Behavior (based on EPG waveforms)
Dimpropyridaz (36)	Chordotonal organ modulator (silences neuron activity)[1]	Exhibits strong anti-feeding properties, reducing the ability of aphids and whiteflies to feed from vascular tissues.[3] Specific quantitative EPG data is not yet widely published.
Pymetrozine (9B)	Chordotonal organ TRPV channel modulator (hyperactivates neurons)[1]	Irreversibly inhibits feeding by blocking stylet penetration into plant tissue.[4]
Afidopyropen (9D)	Chordotonal organ TRPV channel modulator (hyperactivates neurons)[1]	Shows excellent efficacy in controlling M. persicae, attributed to its systemic activity and antifeedant effects. [5] Sublethal concentrations significantly increase the non-probing (NP) duration.[6]
Flonicamid (29)	Chordotonal organ modulator (undefined target site)[1]	Sublethal concentrations significantly decrease the total duration of phloem sap ingestion (E2 waveform).[3]

Mechanism of Action: A Unique Signaling Pathway

Dimpropyridaz's mode of action is distinct from other insecticides that target chordotonal organs, such as those in IRAC Groups 9 and 29. While Group 9 and 29 insecticides lead to the hyperactivation of chordotonal neurons and an increase in intracellular calcium (Ca²⁺) levels, the active metabolites of **Dimpropyridaz** silence these neurons and decrease intracellular Ca²⁺.[1] This action occurs at a molecular target upstream of the Transient Receptor Potential Vanilloid (TRPV) channels, which are the targets for Group 9 insecticides.[1]





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Fig. 1: Proposed signaling pathway of Dimpropyridaz action.



Experimental Protocols

The primary method for evaluating the impact of insecticides on the feeding behavior of piercing-sucking insects is the Electrical Penetration Graph (EPG).

Electrical Penetration Graph (EPG) Methodology

Objective: To monitor and quantify the real-time feeding behavior of an insect on a plant.

Principle: The EPG technique transforms the plant and the insect into a simple electrical circuit. [2] A fine gold wire is attached to the insect, and an electrode is placed in the soil of the plant. When the insect inserts its stylet (mouthparts) into the plant tissue, the circuit is completed. The voltage fluctuations in this circuit are recorded as waveforms, with different waveforms corresponding to specific feeding activities.[2]

Workflow:



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Fig. 2: Generalized workflow for an EPG experiment.

Key EPG Waveforms and Their Interpretation:

- C: Stylet pathway activities (probing through plant tissues).
- E1: Salivation into the phloem.



- E2: Phloem sap ingestion. A significant reduction in the duration of this waveform indicates a strong anti-feedant effect.
- G: Xylem ingestion.
- F: Penetration difficulties.
- np: Non-probing (stylet is not inserted into the plant).

By analyzing the duration and frequency of these waveforms, researchers can precisely determine how an insecticide affects an insect's ability to locate and ingest food from the plant's vascular system.

Conclusion

Behavioral studies, particularly those employing EPG, provide compelling evidence for the efficacy of **Dimpropyridaz** in inducing rapid feeding cessation in piercing-sucking insects. Its unique mode of action, which involves the silencing of chordotonal organs, distinguishes it from other commercially available insecticides and makes it a valuable tool for integrated pest management and resistance management strategies. The detailed analysis of feeding behavior at the neurological level underscores the innovative approach of **Dimpropyridaz** in crop protection.

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